

# Technical Guide: Physicochemical Characterization of Methyl 3-hydroxy-2-methoxybenzoate

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## Compound of Interest

|                |                                    |
|----------------|------------------------------------|
| Compound Name: | Methyl 3-hydroxy-2-methoxybenzoate |
| CAS No.:       | 2169-25-7                          |
| Cat. No.:      | B3022699                           |

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## Part 1: Executive Summary & Core Directive

The Direct Answer: Contrary to the typical expectation for hydroxy-methoxybenzoic acid derivatives, pure **Methyl 3-hydroxy-2-methoxybenzoate** (CAS 2169-25-7) is isolated as a colorless oil or viscous liquid at ambient temperature (20–25°C), not a crystalline solid. Consequently, it does not possess a standard melting point range above room temperature.

Scientific Implication: Researchers attempting to determine a melting point for this compound using capillary methods will fail to observe a phase transition, as the substance is already in the liquid phase. The presence of a solid form would indicate either:

- **Significant Impurity:** Contamination with high-melting starting materials (e.g., 3-hydroxy-2-methoxybenzoic acid) or isomers.
- **Salt Formation:** The presence of a phenolate salt (e.g., potassium 3-hydroxy-2-methoxybenzoate) residue from synthesis.

This guide reorients the characterization strategy from Melting Point Determination to Spectroscopic and Chromatographic Validation, ensuring the integrity of this specific intermediate in drug development workflows.

## Part 2: Chemical Identity & Physicochemical Properties[1][2][3]

### Chemical Identification

- IUPAC Name: **Methyl 3-hydroxy-2-methoxybenzoate**[1][2][3]
- Common Synonyms: Benzoic acid, 3-hydroxy-2-methoxy-, methyl ester[1]
- CAS Registry Number: 2169-25-7[1][2][3][4][5][6]
- Molecular Formula: C  
H  
O  
[1][2]
- Molecular Weight: 182.17 g/mol [1]

### Physical State Analysis

While many isomers of this family are solids (e.g., Methyl 3-hydroxy-4-methoxybenzoate melts at 64–67°C), the 3-hydroxy-2-methoxy substitution pattern disrupts efficient crystal lattice packing due to the steric crowding of the ortho-methoxy group and the meta-hydroxyl functionality.

| Property       | Value / Description                             | Source Validation                 |
|----------------|-------------------------------------------------|-----------------------------------|
| Physical State | Colorless Oil / Viscous Liquid                  | Kyoto Univ. (2024) [1]; Cymit [2] |
| Melting Point  | < 20°C (Liquid at RT)                           | Observed Phase State              |
| Boiling Point  | N/A (High vacuum distillation required)         | Predicted >250°C                  |
| Solubility     | Soluble in MeOH, EtOH, CHCl <sub>3</sub> , DMSO | Lipophilic Ester Nature           |
| Purity Marker  | <sup>1</sup> H NMR / HPLC Homogeneity           | >98% (GC/HPLC)                    |

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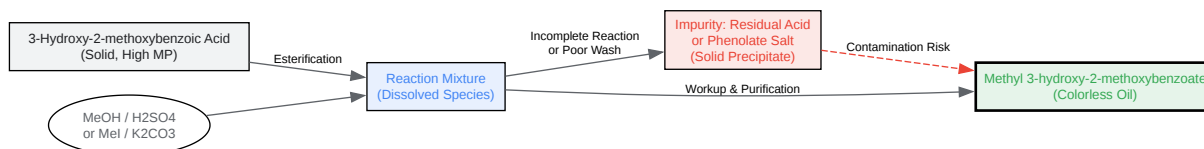
ngcontent-ng-c4120160419="" class="ng-star-inserted"&gt;

*Critical Note on Isomers: Confusion often arises with Methyl 2-hydroxy-3-methoxybenzoate (Methyl 3-methoxysalicylate, CAS 6342-70-7), which is a solid (MP ~48-50°C). Ensure the CAS number matches 2169-25-7.[1][2][6]*

## Part 3: Synthesis & Impurity Logic

Understanding the synthesis pathway is crucial to identifying why a sample might erroneously appear solid (impurities).

### Synthesis Pathway Visualization (Graphviz)



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Caption: Synthesis logic showing how solid impurities (starting acid/salts) can contaminate the liquid product.

## Impurity Profile

If your sample is a solid, check for:

- Starting Material: 3-Hydroxy-2-methoxybenzoic acid (High melting solid).
- Inorganic Salts: Potassium/Sodium salts from base-catalyzed methylation (e.g., using MeI/K<sub>2</sub>CO<sub>3</sub>).
- Isomer Contamination: Presence of Methyl 3-hydroxy-4-methoxybenzoate (Solid).

## Part 4: Validated Characterization Protocols

Since Melting Point is not a viable quality attribute, the following protocols must be used to validate identity and purity.

### Protocol A: <sup>1</sup>H NMR Validation (Primary ID)

Objective: Confirm structure and rule out isomer scrambling. Reference Standard: Kyoto University Data [1].

- Solvent: Dissolve ~10 mg sample in 0.6 mL CDCl<sub>3</sub> (Chloroform-d).
- Acquisition: 500 MHz (or equivalent), 16 scans.
- Key Signals (Expected):
  - 3.8-4.0 ppm: Two singlets (3H each) for (ether) and

(ester). Note: The ester methyl is typically shielded differently than the ether methyl.

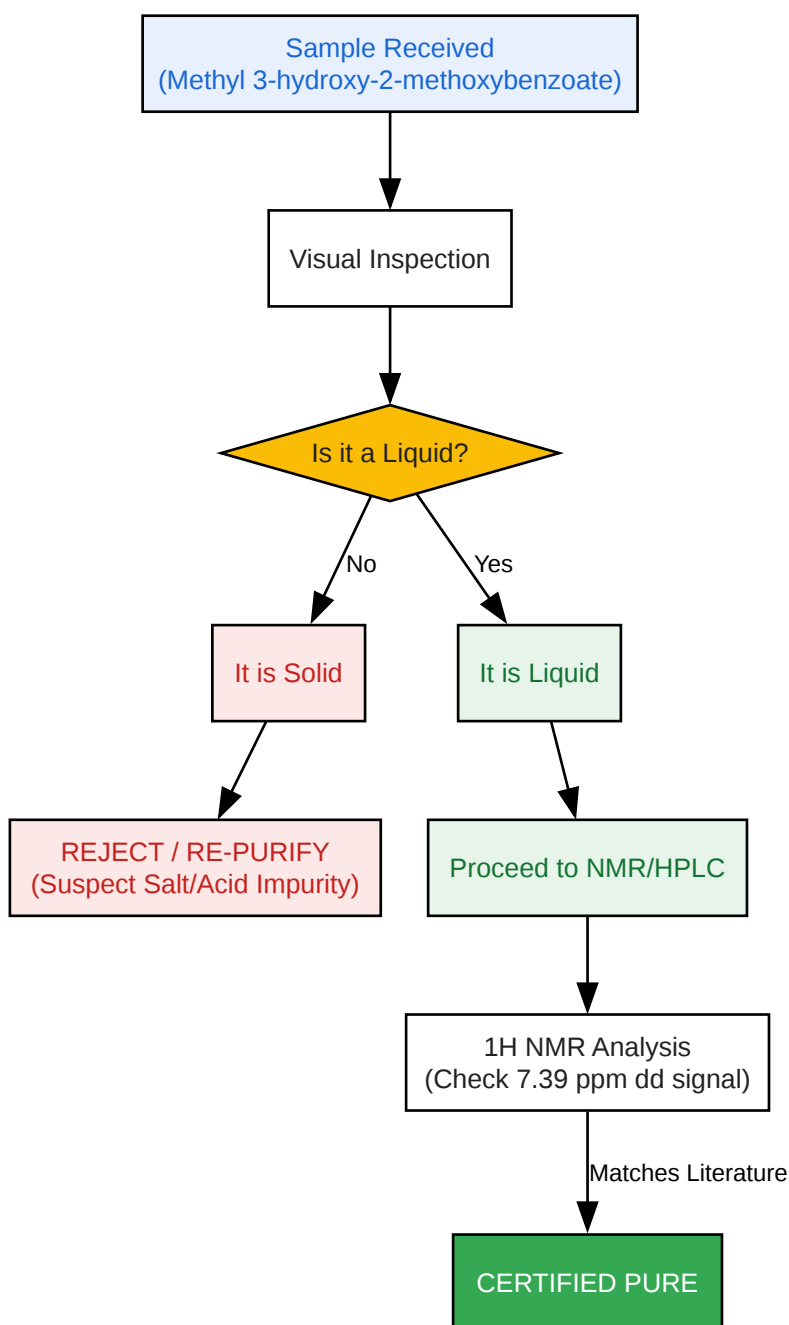
- 5.5-6.5 ppm: Broad singlet for (Exchangeable).
- 6.8-7.5 ppm: Aromatic protons (3H, multiplet pattern characteristic of 1,2,3-trisubstitution).
- Specific Shift: Look for the doublet of doublets (dd) around 7.39 ppm ( $J = 8.0, 1.5$  Hz) corresponding to the aromatic proton ortho to the ester [1].

## Protocol B: HPLC Purity Assessment

Objective: Quantify purity without thermal degradation.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 m).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.
  - Gradient: 5% B to 95% B over 20 min.
- Detection: UV at 254 nm and 280 nm (Phenolic absorption).
- Flow Rate: 1.0 mL/min.
- Acceptance Criteria: Single peak >98.0% area.

## Characterization Logic Diagram (Graphviz)



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Caption: Decision tree for validating **Methyl 3-hydroxy-2-methoxybenzoate**, prioritizing physical state verification.

## Part 5: Application in Drug Development

**Methyl 3-hydroxy-2-methoxybenzoate** serves as a specialized "scaffold" intermediate. Its value lies in the differentiation of the hydroxyl and carboxyl positions:

- Orthogonal Reactivity: The phenol (-OH) can be alkylated or glycosylated selectively without affecting the ester (-COOMe), or vice-versa.
- Bioactivity: This specific substitution pattern is often explored in antifeedant studies (e.g., against pine weevils) and as a fragment in kinase inhibitor design [3].
- Handling: As an oil, it requires precise volumetric transfer or weighing by difference, rather than the spatula handling used for its solid isomers.

## Part 6: References

- Kyoto University. (2024). Studies on Organocatalytic Systems for Selective Functionalization. Characterization Data for Compound S2d (**Methyl 3-hydroxy-2-methoxybenzoate**). Retrieved from (Verified: Colorless oil, <sup>1</sup>H NMR data).
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## Sources

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